

# cyclohexyl heptanoate formula and molecular weight

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## Compound of Interest

Compound Name: Cyclohexyl heptanoate

Cat. No.: B15348195

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## Technical Overview of Cyclohexyl Heptanoate

This document provides core chemical data for **cyclohexyl heptanoate**, a compound relevant to researchers, scientists, and professionals in drug development and chemical analysis.

## Chemical Properties

**Cyclohexyl heptanoate** is an ester characterized by its distinct chemical formula and molecular weight, which are fundamental parameters for its use in research and development.

Property	Value
Chemical Formula	C13H24O2[1]
Molecular Weight	212.3285 g/mol [1]

The formula C13H24O2 indicates a composition of 13 carbon atoms, 24 hydrogen atoms, and 2 oxygen atoms.[1] The molecular weight is a critical parameter for stoichiometric calculations in chemical reactions and for the analysis of the compound's purity.[1]

Note on Advanced Technical Data:

The request for detailed experimental protocols and signaling pathway diagrams is not applicable to the fundamental chemical properties of a single compound like **cyclohexyl heptanoate**. Such in-depth documentation would be relevant for studies involving its biological

activity, synthesis pathways, or metabolic fate, which are beyond the scope of this basic chemical data sheet.

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## References

- 1. Cyclohexyl heptanoate [webbook.nist.gov]
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